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strategies to improve the cycling stability of SiS₂ anodes

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Technical Support Center: SiS2 Anodes

Welcome to the technical support center for **Silicon Disulfide** (SiS₂) anode development. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers in overcoming common challenges related to improving the cycling stability of SiS₂ anodes in lithium-ion batteries.

FAQ 1: Why do my SiS₂ anodes exhibit rapid capacity fading and poor cycling stability?

Answer:

The primary challenge with SiS₂ anodes, similar to other silicon-based materials, is the significant volume change during the lithiation and delithiation processes. This volumetric fluctuation, which can be over 300%, initiates a cascade of degradation mechanisms that collectively lead to rapid capacity fade and short cycle life.[1][2]

Key Degradation Mechanisms:

• Particle Pulverization: The immense stress from volume changes causes the SiS₂ particles to fracture and crumble. This leads to a loss of electrical contact between the active material, the conductive additive, and the current collector.[1]



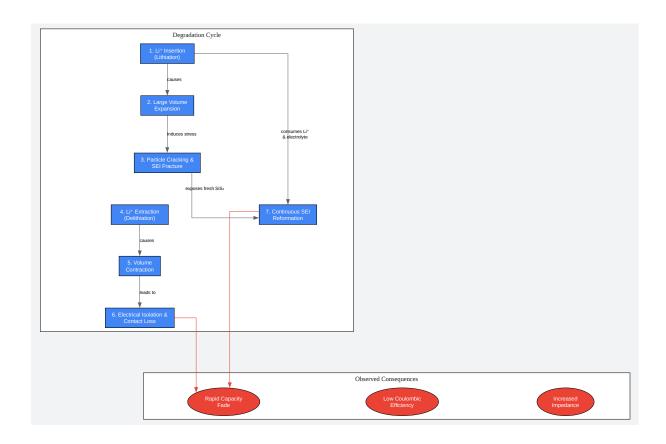
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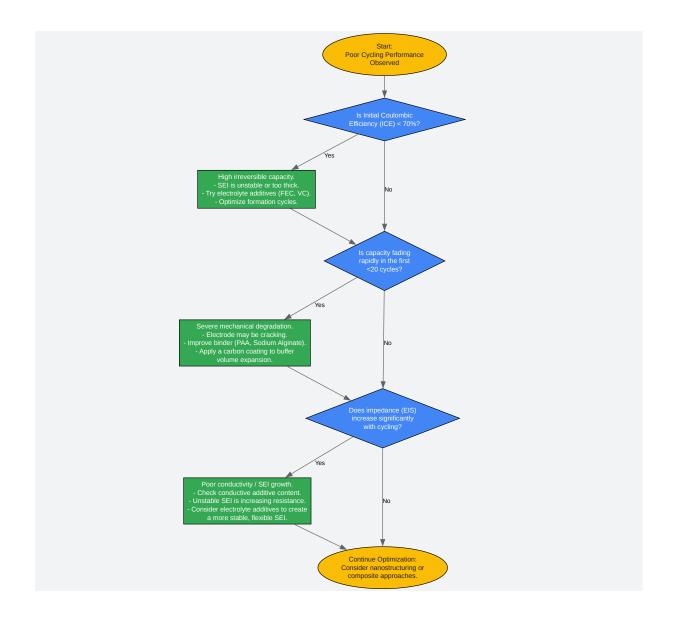
- Unstable Solid Electrolyte Interphase (SEI) Layer: During the initial cycle, a passivation layer called the SEI forms on the anode surface from the decomposition of the electrolyte.[2] As the SiS₂ particles expand and contract, this brittle layer cracks, exposing fresh anode surface to the electrolyte.[2] This triggers continuous SEI reformation, which consumes active lithium and electrolyte, leading to increased impedance and lower coulombic efficiency.[3]
- Loss of Electrical Contact: The combination of particle pulverization and the formation of a thick, resistive SEI layer leads to the electrical isolation of active material, rendering it incapable of participating in the electrochemical reaction.[1]

These interconnected issues create a vicious cycle of degradation, resulting in the poor electrochemical performance often observed in early-stage experiments.

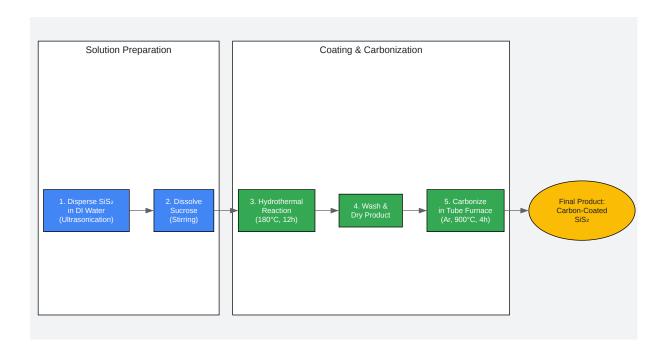












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